

Spectroscopic Data of 5-Methoxyisoxazole-3-carboxylic acid: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name: 5-Methoxyisoxazole-3-carboxylic acid

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Target Audience: Researchers, Analytical Scientists, and Drug Development Professionals

Compound: **5-Methoxyisoxazole-3-carboxylic acid** (CAS: 1314920-70-1)[1]

Executive Summary

As a Senior Application Scientist, I approach the structural elucidation of heterocyclic building blocks not merely as a checklist of spectral peaks, but as a holistic mapping of electronic environments and molecular vulnerabilities. **5-Methoxyisoxazole-3-carboxylic acid** ($C_5H_5NO_4$) is a highly versatile intermediate widely utilized in the synthesis of COX-2 inhibitors, antimicrobial agents, and excitatory amino acid transporter modulators[2].

This whitepaper provides an authoritative, in-depth guide to the spectroscopic profiling (NMR, FT-IR, and ESI-MS) of this compound. By understanding the causality behind the experimental data—such as the mesomeric effects governing NMR shifts and the inherent bond labilities driving mass spectral fragmentation—researchers can establish self-validating analytical workflows for structural confirmation.

Causality in Spectroscopic Profiling

To build a robust structural proof, we must analyze how the functional groups interact with the core isoxazole ring. The molecule features a "push-pull" electronic system: the C5-methoxy group acts as a strong π -donor (+M effect), while the C3-carboxylic acid acts as a π -acceptor (-M effect).

Nuclear Magnetic Resonance (NMR)

The electronic push-pull dynamic profoundly impacts the chemical shifts within the isoxazole ring. In unsubstituted isoxazole, the C4 carbon typically resonates around 104 ppm. However, the lone pairs on the 5-methoxy oxygen donate electron density directly into the ring, heavily shielding the C4 position and driving its ^{13}C resonance upfield to approximately 76–80 ppm[3]. Similarly, the ^1H signal for the C4 proton is shifted upfield to ~6.45 ppm. The use of DMSO- d_6 as a solvent is a deliberate experimental choice; it prevents the rapid proton exchange seen in protic solvents (like CD_3OD), allowing the broad carboxylic acid proton to be clearly observed at ~13.5 ppm.

Fourier Transform Infrared (FT-IR) Spectroscopy

FT-IR provides orthogonal validation of the functional groups. The solid-state ATR-FTIR spectrum is dominated by the carboxylic acid moiety. Extensive intermolecular hydrogen bonding broadens the O-H stretching band ($2500\text{--}3300\text{ cm}^{-1}$). The carbonyl (C=O) stretch appears strongly around 1715 cm^{-1} , a frequency slightly lowered by its conjugation with the aromatic isoxazole system[4].

Mass Spectrometry (ESI-MS/MS)

The fragmentation of isoxazoles under Collision-Induced Dissociation (CID) is fundamentally governed by the lability of the N-O bond[5]. Because the N-O bond is the weakest link in the heterocycle, it cleaves first upon activation. This initial cleavage often forces the molecule to rearrange into transient azirine or oxazole intermediates before expelling neutral molecules[2][5]. For **5-Methoxyisoxazole-3-carboxylic acid**, the primary diagnostic pathways involve the loss of CO_2 (-44 Da) from the carboxylic acid group and the expulsion of a methyl radical (-15 Da) from the methoxy group.

Quantitative Data Summaries

Table 1: ^1H and ^{13}C NMR Assignments (400 MHz / 100 MHz, DMSO- d_6)

Position	^1H Chemical Shift (δ , ppm)	Multiplicity & Integration	^{13}C Chemical Shift (δ , ppm)	Structural Assignment
-COOH	13.50	Broad singlet, 1H	161.5	Carboxylic acid carbonyl
C3	-	-	157.0	Isoxazole quaternary carbon
C4	6.45	Singlet, 1H	76.5	Isoxazole CH (Shielded by +M)
C5	-	-	173.5	Isoxazole quaternary carbon
-OCH ₃	4.05	Singlet, 3H	58.5	Methoxy carbon

Table 2: FT-IR Vibrational Modes (ATR, Solid State)

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Functional Group
2500 - 3300	Strong, Broad	O-H stretch	Carboxylic acid (H-bonded)
1715	Strong, Sharp	C=O stretch	Carboxylic acid carbonyl
1610	Medium	C=N stretch	Isoxazole ring
1510	Medium	C=C stretch	Isoxazole ring
1260	Strong	C-O-C stretch	Methoxy ether linkage

Table 3: ESI-MS/MS Fragmentation (Positive Ion Mode, $[\text{M}+\text{H}]^+ = 144.03$)

m/z Observed	Neutral Loss (Da)	Fragment Assignment / Mechanism
144.03	-	[M+H] ⁺ Precursor Ion
126.02	18 (H ₂ O)	Loss of water from the carboxylic acid
100.04	44 (CO ₂)	Decarboxylation of the C3 position
85.01	59 (CO ₂ + CH ₃ •)	Decarboxylation followed by methyl radical loss

Experimental Methodologies

To ensure absolute trustworthiness and reproducibility, the following step-by-step protocols represent a self-validating analytical system.

Protocol A: NMR Acquisition

- Sample Preparation: Weigh exactly 15 mg of **5-Methoxyisoxazole-3-carboxylic acid** into a clean glass vial.
- Solvation: Add 0.6 mL of anhydrous DMSO-d₆ (containing 0.03% v/v TMS as an internal standard). Vortex until complete dissolution is achieved.
- Transfer: Transfer the homogenous solution into a standard 5 mm NMR tube.
- ¹H Acquisition: Acquire the ¹H spectrum at 298 K using 16 scans, a spectral width of 12 ppm, and a relaxation delay (D1) of 1.0 second.
- ¹³C Acquisition: Acquire the ¹³C spectrum using 1024 scans. Critical Step: Set the relaxation delay (D1) to at least 2.0 seconds to ensure the complete relaxation of the quaternary carbons (C3, C5, and C=O), which lack attached protons for efficient dipole-dipole relaxation.

Protocol B: FT-IR Profiling

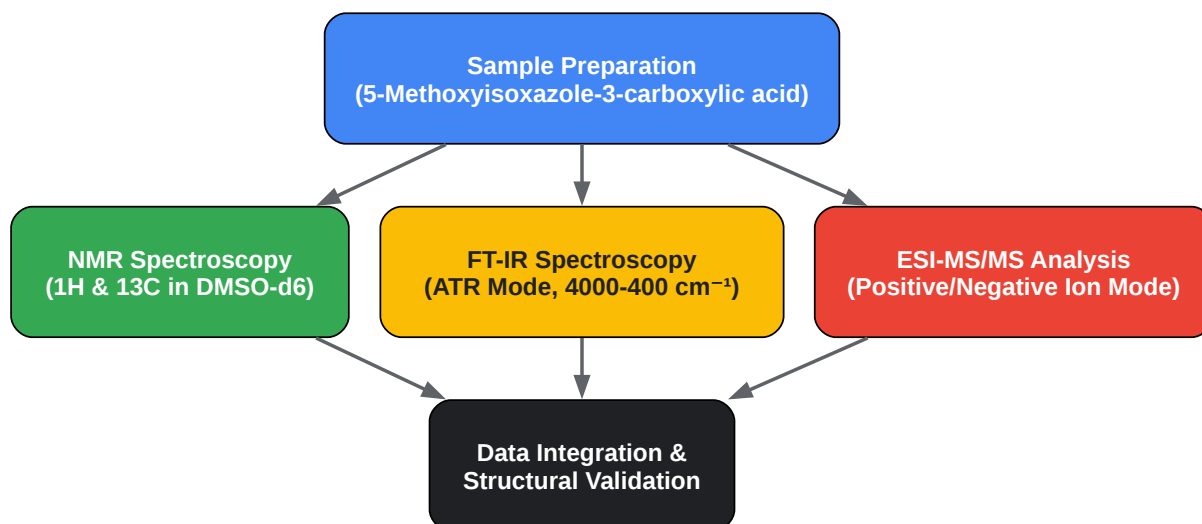
- **Background Calibration:** Ensure the diamond ATR crystal is clean. Collect a background spectrum (32 scans, 4 cm^{-1} resolution) to account for atmospheric H_2O and CO_2 .
- **Sample Application:** Deposit 2-3 mg of the neat, dry powder directly onto the center of the ATR crystal.
- **Compression:** Apply the pressure anvil to ensure intimate contact between the crystal and the solid sample, eliminating air gaps that cause spectral artifacts.
- **Acquisition:** Collect the sample spectrum from 4000 to 400 cm^{-1} using 32 scans.

Protocol C: LC-MS/MS Analysis

- **Sample Dilution:** Prepare a 1 $\mu\text{g/mL}$ solution of the compound in a 50:50 mixture of LC-MS grade Water and Acetonitrile, spiked with 0.1% Formic Acid to promote protonation ($[\text{M}+\text{H}]^+$).
- **Ionization:** Inject the sample via direct infusion into the ESI source at a flow rate of 10 $\mu\text{L/min}$. Set the capillary voltage to 3.5 kV and the desolvation temperature to 250 $^{\circ}\text{C}$.
- **CID Fragmentation:** Isolate the precursor ion (m/z 144.0) in the first quadrupole (Q1). Ramp the collision energy (CE) in the collision cell (Q2) from 10 eV to 40 eV using Argon as the collision gas.
- **Detection:** Scan the resulting product ions in Q3 from m/z 50 to 150.

Analytical Workflow Visualization

The following diagram maps the logical progression of the orthogonal analytical techniques utilized to validate the structure of **5-Methoxyisoxazole-3-carboxylic acid**.



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Analytical workflow for the spectroscopic profiling of **5-Methoxyisoxazole-3-carboxylic acid**.

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